

A Comprehensive Technical Guide to Proanthocyanidin A4

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Compound of Interest

Compound Name: Proanthocyanidin A4 (Standard)

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This document provides an in-depth overview of the chemical properties and structure of Proanthocyanidin A4, a member of the A-type proanthocyanidin subclass of flavonoids. Proanthocyanidins are oligomeric flavonoids found in a variety of plants and are of significant interest due to their diverse biological activities, including anti-inflammatory effects.^{[1][2]}

Chemical Structure and Properties

Proanthocyanidin A4 is a dimeric proanthocyanidin, specifically an A-type procyanidin.^[3] The structure is characterized by two flavan-3-ol units, (+)-epicatechin and (-)-catechin, linked by a C4 β $\rightarrow$ C8 bond and an additional ether linkage at C2 β $\rightarrow$ O $\rightarrow$ C7.^{[4][5]} This double linkage is the defining feature of A-type proanthocyanidins.^{[3][6]}

The systematic name for Proanthocyanidin A4 is (2S,3R,8S,14R,15R)-2,8-Bis(3,4-dihydroxyphenyl)-3,4-dihydro-8,14-methano-2H,14H-1-benzopyrano[7,8-d]^{[1][7]}benzodioxocin-3,5,11,13,15-pentol.^[7]

Quantitative Chemical Data

Property	Value	Source(s)
CAS Number	111466-29-6	[1][7][8]
Molecular Formula	C ₃₀ H ₂₄ O ₁₂	[1][7][8]
Molecular Weight	576.50 g/mol	[1][5]
Purity (typical)	≥90.0% to ≥99.5% (HPLC)	[5][8][9]
Canonical SMILES	C1--INVALID-LINK-- (OC5=CC(=CC(=C45)O)O)C6 =CC(=C(C(=C6)O)O)O)O)C 7=CC(=C(C(=C7)O)O">C@@H O	[5]

Experimental Protocols

The identification and quantification of Proanthocyanidin A4 typically involve chromatographic and spectrometric techniques.

1. High-Performance Liquid Chromatography (HPLC)

- Objective: To separate Proanthocyanidin A4 from other compounds in a sample matrix and to determine its purity.
- Methodology:
 - Sample Preparation: The plant material is extracted with a suitable solvent mixture (e.g., acetone/water or methanol/water). The extract is then concentrated and may be subjected to preliminary purification steps like solid-phase extraction (SPE) to remove interfering substances.
 - Chromatographic System: A reversed-phase C18 column is commonly used.
 - Mobile Phase: A gradient elution is typically employed, using a mixture of acidified water (e.g., with formic acid or acetic acid) as mobile phase A and an organic solvent like acetonitrile or methanol as mobile phase B.

- Detection: Detection can be achieved using a Diode Array Detector (DAD) to obtain UV-Vis spectra or an Evaporative Light Scattering Detector (ELSD).[7]
- Quantification: Quantification is performed by comparing the peak area of the analyte with that of a certified reference standard of Proanthocyanidin A4.[5]

2. Mass Spectrometry (MS)

- Objective: To confirm the molecular weight and aid in the structural elucidation of Proanthocyanidin A4.
- Methodology:
 - Ionization: Electrospray ionization (ESI) is a common technique used for proanthocyanidins, typically in negative ion mode.
 - Analysis: The mass spectrometer is coupled to an HPLC system (LC-MS). The mass spectrum will show the deprotonated molecule $[M-H]^-$.
 - Tandem MS (MS/MS): To further confirm the structure, fragmentation of the parent ion is performed. The fragmentation patterns of A-type proanthocyanidins are characteristic and can include retro-Diels-Alder (RDA) fission, heterocyclic ring fission (HRF), and benzofuran-forming fission (BFF).[3]

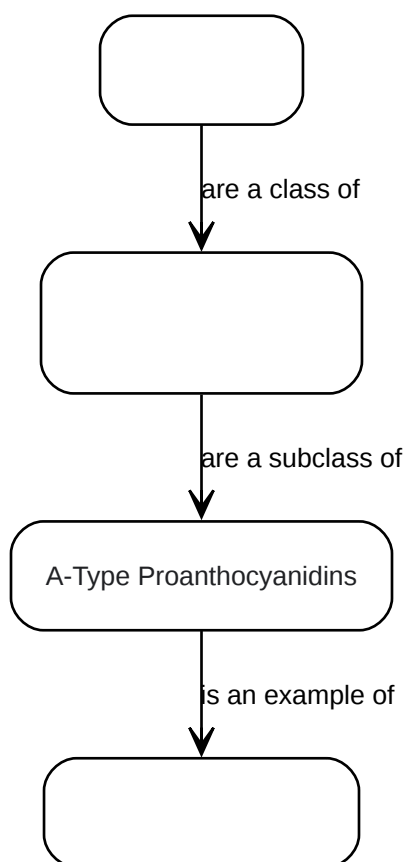
3. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To provide detailed structural information, including the connectivity of atoms and the stereochemistry of the molecule.
- Methodology:
 - Sample Preparation: A purified sample of Proanthocyanidin A4 is dissolved in a suitable deuterated solvent (e.g., methanol-d₄ or acetone-d₆).
 - Analysis: A suite of NMR experiments is conducted, including ¹H NMR, ¹³C NMR, and 2D-NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation).

- Interpretation: The chemical shifts, coupling constants, and cross-peaks in the various NMR spectra are analyzed to confirm the structure of Proanthocyanidin A4, including the specific linkages and stereochemistry of the constituent flavan-3-ol units.

Diagrams and Visualizations

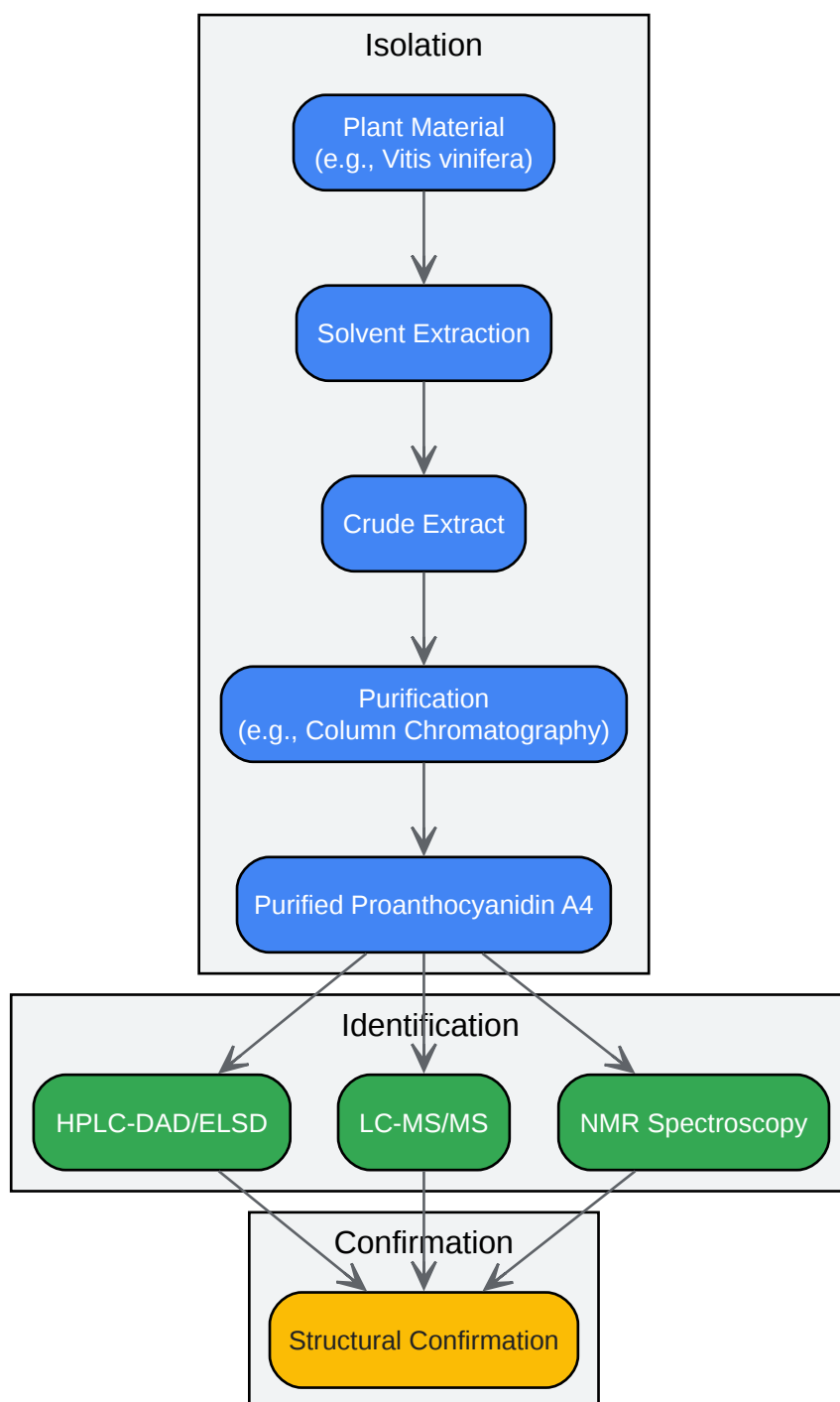
Classification of Proanthocyanidin A4



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Caption: Hierarchical classification of Proanthocyanidin A4.

Conceptual Workflow for Isolation and Identification



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Caption: General workflow for the isolation and identification of Proanthocyanidin A4.

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